

how to store and handle L-783483 for optimal performance

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Compound of Interest

Compound Name: L-783483
Cat. No.: B15540702

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Technical Support Center: L-783483

This technical support center provides researchers, scientists, and drug development professionals with essential information for the optimal storage, handling, and experimental use of **L-783483**.

Frequently Asked Questions (FAQs)

Q1: What is **L-783483**?

L-783483 is a selective agonist for the Peroxisome Proliferator-Activated Receptor delta (PPAR δ), a nuclear hormone receptor that plays a crucial role in regulating lipid metabolism and inflammation.

Q2: What is the primary mechanism of action for **L-783483**?

As a PPAR δ agonist, **L-783483** binds to and activates the PPAR δ receptor. This activation leads to the formation of a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, modulating their transcription. This signaling pathway is pivotal in the regulation of fatty acid oxidation and cellular proliferation.

Q3: What are the recommended storage conditions for **L-783483**?

Proper storage is critical to maintain the stability and performance of **L-783483**. The compound should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[1]

Q4: How should I handle **L-783483** upon receipt?

L-783483 is shipped as a non-hazardous chemical at ambient temperature and is stable for several weeks under normal shipping conditions.^[1] Upon receipt, it is recommended to store it under the conditions outlined in Q3.

Troubleshooting Guide

Problem: I am observing inconsistent or no effect of **L-783483** in my cell-based assays.

- **Solution 1: Verify Stock Solution Integrity.** Improperly stored or prepared stock solutions are a common source of experimental variability. Ensure that your stock solution was prepared and stored according to the recommended guidelines (see Experimental Protocols section). Consider preparing a fresh stock solution from the solid compound.
- **Solution 2: Optimize Compound Concentration and Incubation Time.** The optimal concentration and treatment duration can vary depending on the cell type and the specific endpoint being measured. Perform a dose-response experiment to determine the EC₅₀ in your specific assay system. Also, consider a time-course experiment to identify the optimal incubation period.
- **Solution 3: Check Cell Culture Conditions.** Ensure your cells are healthy and in the logarithmic growth phase. Contamination (e.g., mycoplasma) or other cellular stressors can alter cellular responses to stimuli.
- **Solution 4: Confirm PPAR δ Expression.** The target cell line must express PPAR δ for **L-783483** to elicit a response. Verify the expression of PPAR δ in your cell line at the mRNA or protein level.

Problem: I am having difficulty dissolving **L-783483**.

- Solution: **L-783483** is soluble in Dimethyl Sulfoxide (DMSO).^[1] To aid dissolution, you can vortex the solution and gently warm it in a 37°C water bath. Ensure the final concentration of DMSO in your experimental medium is low (typically <0.1%) to avoid solvent-induced artifacts.

Quantitative Data

Parameter	Value	Source
Chemical Formula	C22H21ClF3NO4S	^[1]
Molecular Weight	487.92 g/mol	^[1]
Solubility	Soluble in DMSO	^[1]
Short-Term Storage	0 - 4°C (Dry, Dark)	^[1]
Long-Term Storage	-20°C (Dry, Dark)	^[1]
Shelf Life	>2 years (if stored properly)	^[1]

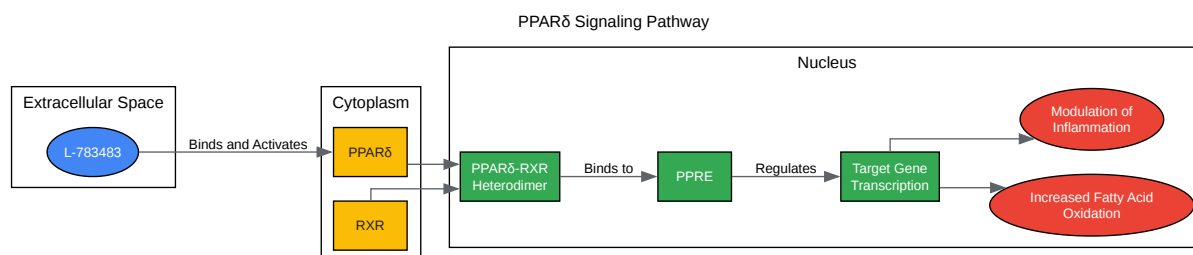
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Equilibration: Before opening, allow the vial of solid **L-783483** to equilibrate to room temperature for 15-20 minutes to prevent moisture condensation.
- Weighing: On a calibrated analytical balance, accurately weigh the desired amount of **L-783483**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.88 mg of **L-783483**.
- Solubilization: Add the calculated volume of high-purity DMSO to the solid compound. In this example, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. A brief warming in a 37°C water bath can assist in dissolution. Visually inspect the solution to ensure no particulates are present.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term use.

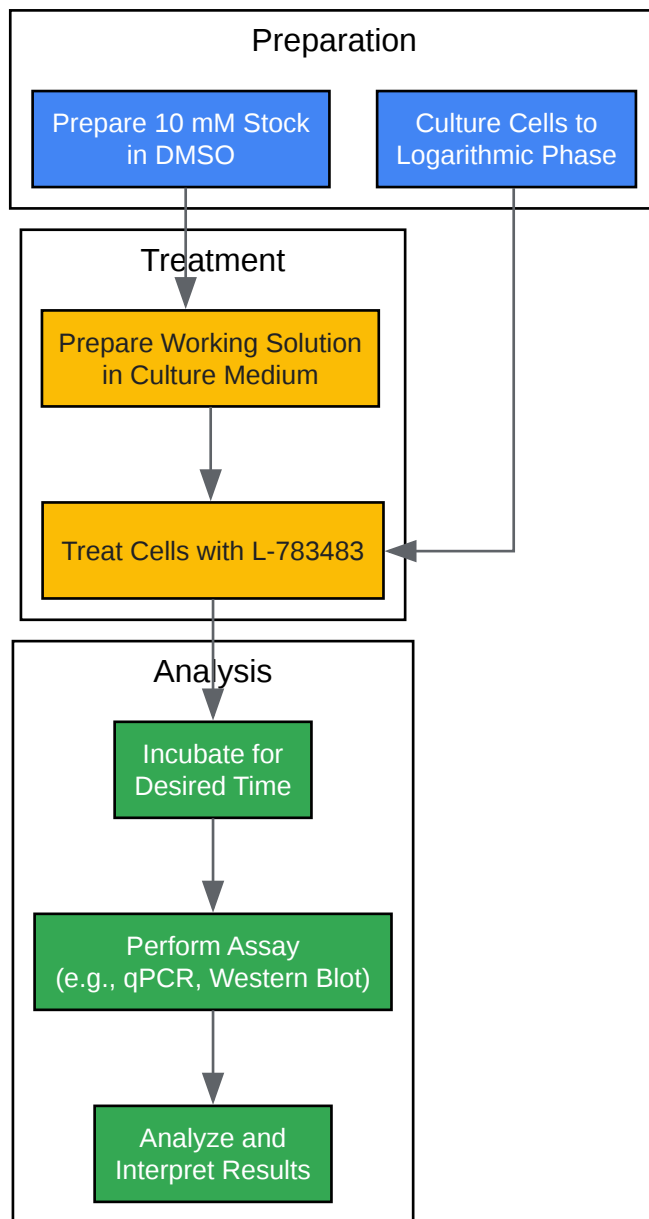
Visualizations



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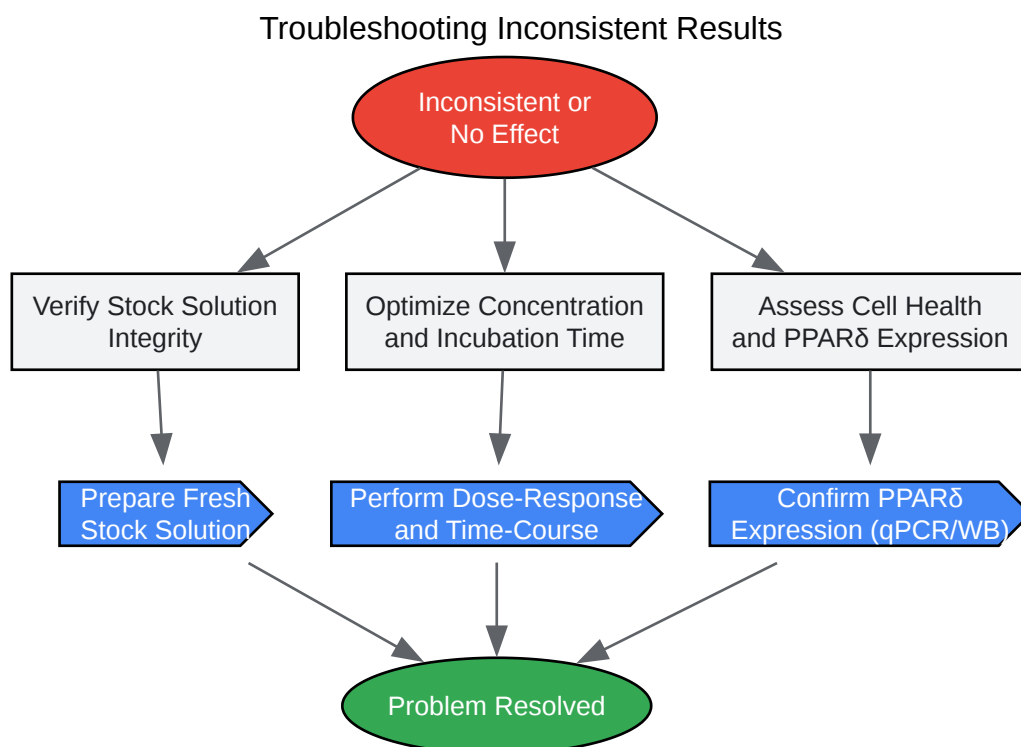
Caption: A simplified diagram of the **L-783483**-activated PPAR δ signaling pathway.

In Vitro Experimental Workflow



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Caption: A general workflow for in vitro experiments using **L-783483**.



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Caption: A logical flowchart for troubleshooting common experimental issues.

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References

- 1. cusabio.com [cusabio.com]
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